

# 4-tert-butylbenzaldehyde solubility in water and organic solvents

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## Compound of Interest

Compound Name: 4-tert-Butylbenzaldehyde

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An In-depth Technical Guide to the Solubility of **4-tert-butylbenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-tert-butylbenzaldehyde** in water and organic solvents. It is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields where this compound is utilized. This document includes quantitative solubility data, detailed experimental protocols for solubility determination, and visualizations of relevant chemical synthesis pathways.

## Introduction to 4-tert-butylbenzaldehyde

**4-tert-butylbenzaldehyde**, also known as p-tert-butylbenzaldehyde, is an aromatic aldehyde with the chemical formula  $C_{11}H_{14}O$ .<sup>[1][2]</sup> It is a colorless to pale yellow liquid with a distinct almond-like odor.<sup>[3]</sup> This compound serves as a crucial intermediate in the synthesis of various fine chemicals, including pharmaceuticals, dyes, and particularly, fragrance compounds. Its molecular structure, featuring a benzene ring substituted with a bulky tert-butyl group and a formyl group, dictates its physical and chemical properties, including its solubility profile.

## Solubility of 4-tert-butylbenzaldehyde

The solubility of a compound is a fundamental physicochemical property that influences its behavior in various applications, from reaction kinetics to biological availability. The presence of

a polar aldehyde group and a nonpolar tert-butyl group gives **4-tert-butylbenzaldehyde** a mixed polarity, affecting its solubility in different media.

## Aqueous Solubility

**4-tert-butylbenzaldehyde** is sparingly soluble in water. The polar aldehyde group can form hydrogen bonds with water molecules, but the large, nonpolar aromatic ring and tert-butyl group limit its miscibility with water.[3] Quantitative data for the aqueous solubility of **4-tert-butylbenzaldehyde** are summarized in the table below.

Solvent	Temperature (°C)	Solubility
Water	25	120 mg/L[1]
Water	25	54.18 mg/L (estimated)[4]

## Solubility in Organic Solvents

While specific quantitative solubility data for **4-tert-butylbenzaldehyde** in a wide range of organic solvents is not readily available in the cited literature, it is known to be soluble in methanol.[5] Based on the principle of "like dissolves like," its aromatic and aldehydic nature suggests good solubility in common organic solvents.

Solvent	Qualitative Solubility
Methanol	Soluble[5]
Ethanol	Expected to be soluble
Acetone	Expected to be soluble
Toluene	Expected to be soluble

The miscibility of **4-tert-butylbenzaldehyde** with these solvents is anticipated due to the favorable intermolecular interactions between the solute and the solvent molecules.

## Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for the reliable application of **4-tert-butylbenzaldehyde** in research and development. The following are detailed methodologies for determining its solubility in aqueous and organic solvents.

## Determination of Aqueous Solubility (OECD 105 Guideline)

The OECD Guideline 105 for testing of chemicals, "Water Solubility," is a standardized method for determining the solubility of substances in water. The flask method is generally suitable for **4-tert-butylbenzaldehyde**.

Principle: A given amount of the substance is stirred in a specified volume of water at a constant temperature to achieve saturation. The concentration of the substance in the aqueous solution is then determined by a suitable analytical method.

Apparatus:

- Constant temperature bath
- Mechanical stirrer
- Centrifuge or filtration apparatus
- Analytical instrumentation (e.g., High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), or UV-Vis Spectrophotometry)

Procedure:

- Add an excess amount of **4-tert-butylbenzaldehyde** to a known volume of deionized water in a flask.
- Place the flask in a constant temperature bath (e.g., 25 °C) and stir the mixture for a sufficient time to reach equilibrium (e.g., 24-48 hours).
- After stirring, allow the mixture to stand to let the undissolved substance settle.
- Separate the aqueous phase from the undissolved substance by centrifugation or filtration.

- Determine the concentration of **4-tert-butylbenzaldehyde** in the clear aqueous phase using a validated analytical method (e.g., HPLC or GC).
- Perform the experiment in triplicate to ensure the reliability of the results.

## Determination of Solubility in Organic Solvents

A common method for determining the solubility of a liquid compound in an organic solvent is the gravimetric method.

Principle: A known mass of the solute is added to a known volume of the solvent until saturation is reached. The amount of dissolved solute is then determined by evaporating the solvent and weighing the residue.

Apparatus:

- Analytical balance
- Volumetric flasks and pipettes
- Vials with screw caps
- Constant temperature shaker or bath
- Oven or vacuum desiccator

Procedure:

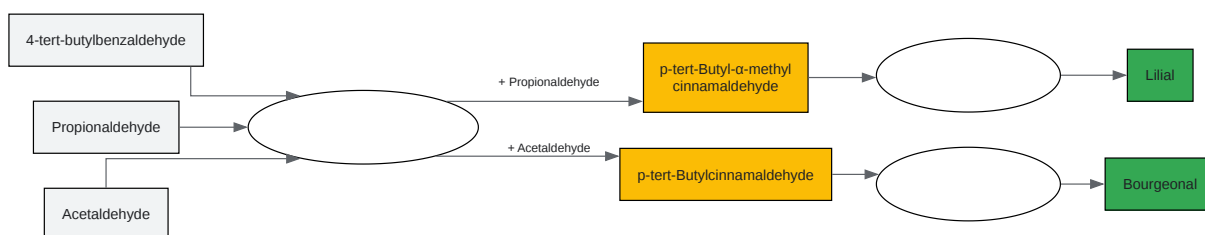
- Prepare a series of vials each containing a known volume of the organic solvent (e.g., ethanol, acetone, toluene).
- Incrementally add a known mass of **4-tert-butylbenzaldehyde** to each vial.
- Seal the vials and place them in a constant temperature shaker or bath until equilibrium is reached.
- Visually inspect the vials for any undissolved solute.

- For the saturated solution, carefully transfer a known volume of the clear supernatant to a pre-weighed evaporating dish.
- Evaporate the solvent in a fume hood or under a gentle stream of nitrogen.
- Dry the residue in an oven or vacuum desiccator to a constant weight.
- The mass of the residue represents the amount of **4-tert-butylbenzaldehyde** dissolved in the known volume of the solvent. Calculate the solubility in g/100mL or other appropriate units.

## Mandatory Visualizations

### Synthesis of Fragrance Compounds from 4-tert-butylbenzaldehyde

**4-tert-butylbenzaldehyde** is a key precursor in the industrial synthesis of popular fragrance compounds such as Lilial and Bourgeonal.[1] The synthesis involves an aldol condensation followed by hydrogenation.

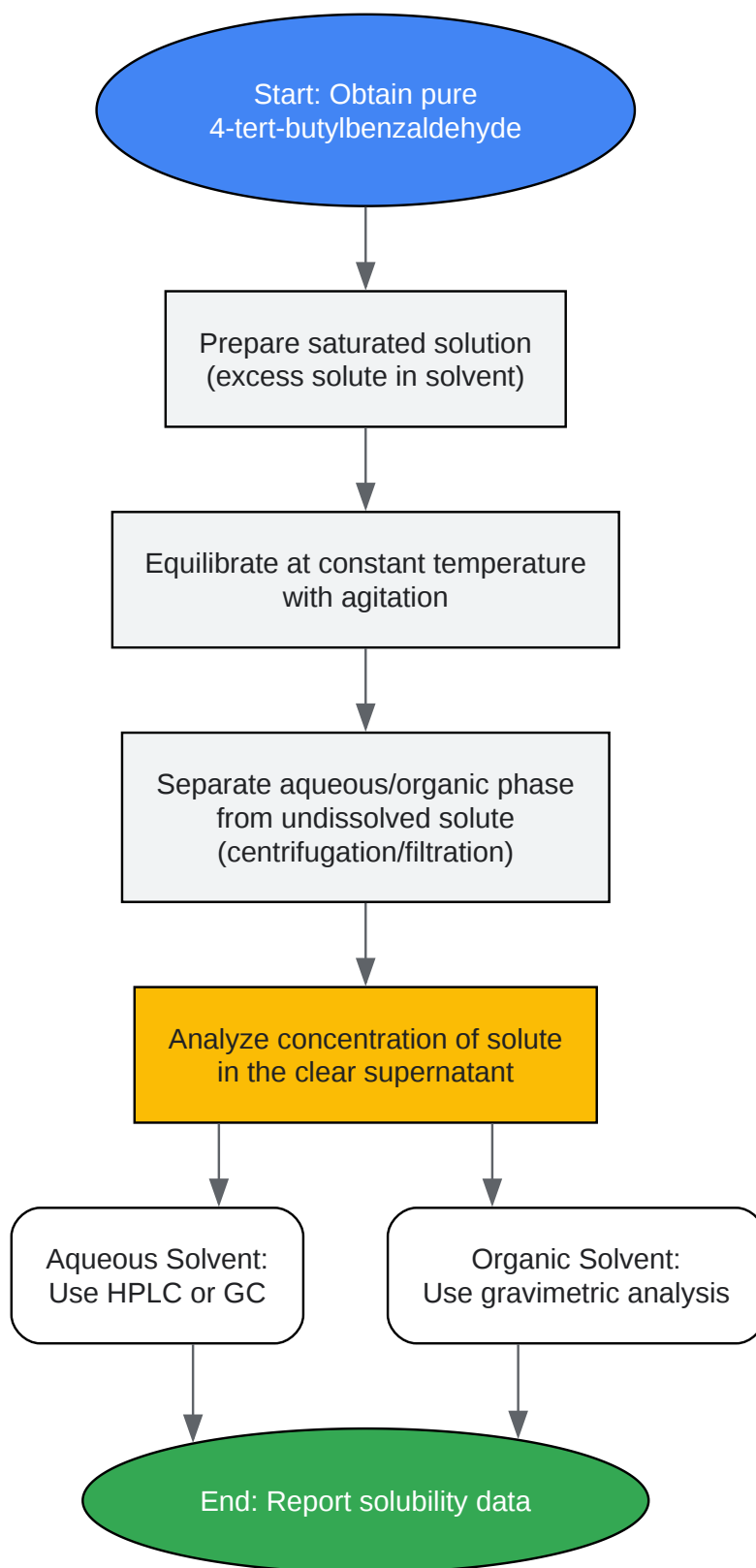


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Caption: Synthesis pathway of Lilial and Bourgeonal.

## Experimental Workflow for Solubility Determination

The logical flow for determining the solubility of **4-tert-butylbenzaldehyde** is depicted in the following diagram.



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Caption: Workflow for solubility determination.

## Conclusion

This technical guide has provided a detailed overview of the solubility of **4-tert-butylbenzaldehyde**. It is sparingly soluble in water, with reported values around 54-120 mg/L at 25 °C. While quantitative data for its solubility in various organic solvents are limited in the literature, it is expected to be readily soluble in solvents such as methanol, ethanol, acetone, and toluene due to its chemical structure. Standardized experimental protocols, such as the OECD 105 guideline for aqueous solubility and gravimetric methods for organic solvents, are available for accurate determination. The provided synthesis pathway and experimental workflow diagrams serve as valuable visual aids for researchers and professionals working with this important chemical intermediate.

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